

An In-depth Technical Guide to 6-Methylheptan-3-ol

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Compound of Interest

Compound Name: 6-Methylheptan-3-ol

CAS No.: 18720-66-6

Cat. No.: B102633

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This technical guide provides a comprehensive overview of **6-Methylheptan-3-ol**, a secondary alcohol with applications in the fragrance industry. The document details its discovery and history, physicochemical properties, spectroscopic data, synthesis methodologies, and safety information, tailored for researchers, scientists, and drug development professionals.

Introduction and History

6-Methylheptan-3-ol, a secondary alcohol, has a history intertwined with the development of synthetic organic chemistry, particularly the advent of powerful carbon-carbon bond-forming reactions. While a singular "discovery" event for this specific molecule is not prominently documented, its synthesis is a classic example of well-established chemical principles. The primary methods for its preparation, the Grignard reaction and the hydrogenation of a ketone, represent major advancements in organic synthesis.

The Grignard reaction, discovered in 1900 by François Auguste Victor Grignard, revolutionized the formation of alcohols by providing a robust method for creating carbon-carbon bonds through the addition of an organomagnesium halide to a carbonyl compound.^{[1][2]} The

synthesis of **6-Methylheptan-3-ol** from an isopentyl Grignard reagent and propionaldehyde is a direct application of this Nobel Prize-winning work.[\[1\]](#)

The alternative synthesis route, involving the hydrogenation of ethyl isoamyl ketone, relies on catalytic reduction, a cornerstone of industrial organic chemistry. This method highlights the transformation of a carbonyl group into a hydroxyl group, a fundamental reaction in the synthesis of alcohols.

Physicochemical and Spectroscopic Data

The physical, chemical, and spectroscopic properties of **6-Methylheptan-3-ol** are summarized below.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	[3]
Molecular Weight	130.23 g/mol	[3] [4]
CAS Number	18720-66-6	[3] [4] [5]
IUPAC Name	6-methylheptan-3-ol	[3]
Synonyms	6-Methyl-3-heptanol, 2-Methyl-5-heptanol, Ethylisoamylcarbinol	[6]
Appearance	Colorless liquid	[6]
Boiling Point	167-169 °C	[4] [6]
Melting Point	-61 °C	[6]
Density	0.82 g/cm ³	[6]
Flash Point	63.91 - 64.44 °C	[4]
Water Solubility	Very slightly soluble	[6]
logP	2.4 - 2.565	[4] [6]

Spectroscopic Data

Spectroscopy	Data	Source
^1H NMR	Spectrum available	[3] [7]
^{13}C NMR	Spectrum available	[3]
Mass Spectrometry	Spectrum available (m/z peaks at 55, among others)	[3] [5]
Infrared (IR) Spectroscopy	Spectrum available	[3]

Synthesis of 6-Methylheptan-3-ol

There are two primary methods for the synthesis of **6-Methylheptan-3-ol**: the Grignard reaction and the hydrogenation of ethyl isoamyl ketone.

Grignard Reaction

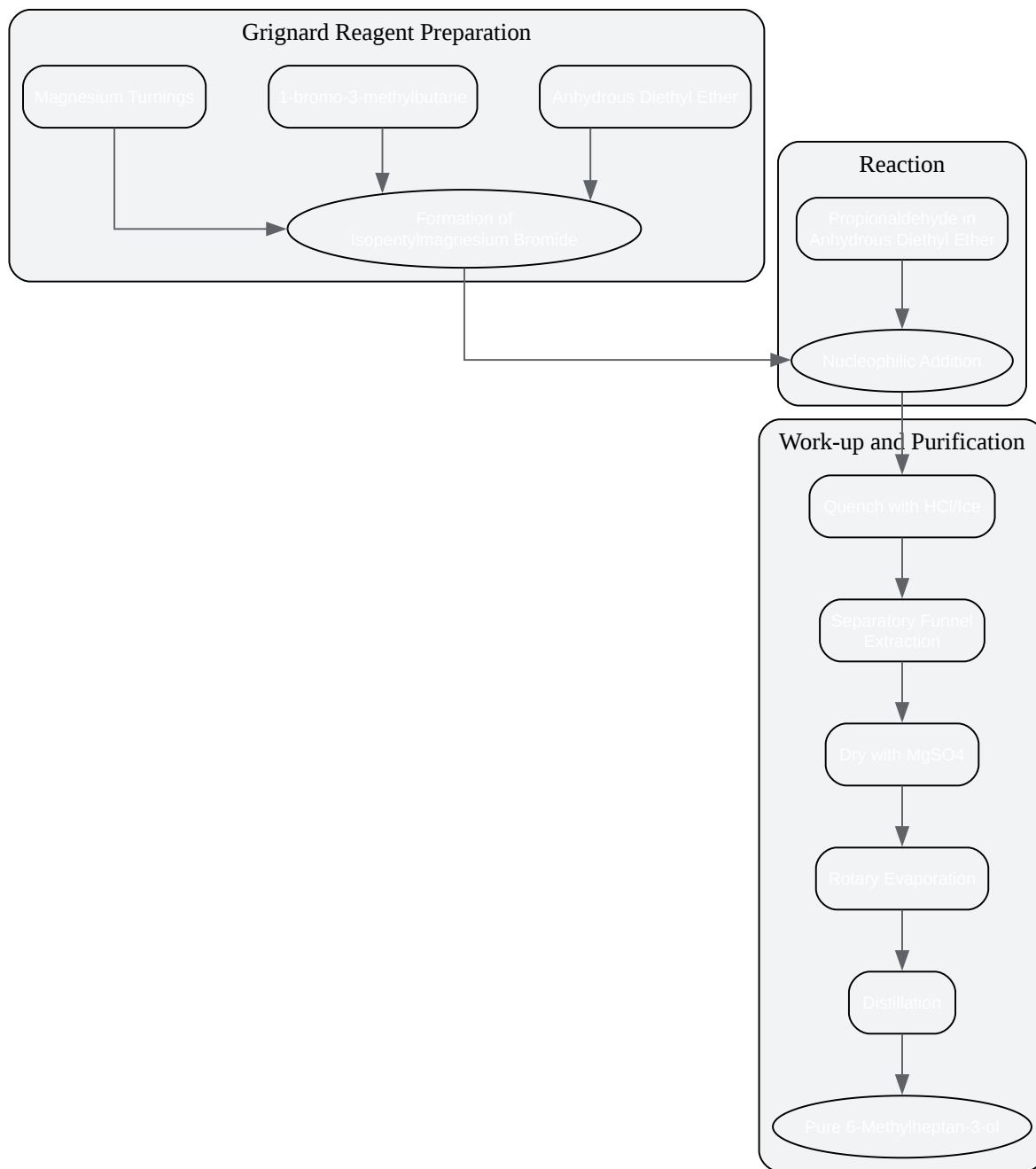
The Grignard synthesis of **6-Methylheptan-3-ol** involves the reaction of isopentylmagnesium bromide with propionaldehyde.

Materials:

- Magnesium turnings
- Iodine crystal (optional, as initiator)
- 1-bromo-3-methylbutane (isopentyl bromide)
- Anhydrous diethyl ether
- Propionaldehyde
- 10% Hydrochloric acid
- 5% Sodium hydroxide solution
- Anhydrous magnesium sulfate

Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings and a crystal of iodine. Add a small amount of a solution of 1-bromo-3-methylbutane in anhydrous diethyl ether to initiate the reaction. Once the reaction begins, add the remaining 1-bromo-3-methylbutane solution dropwise to maintain a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- **Reaction with Propionaldehyde:** Cool the Grignard reagent solution in an ice bath. Add a solution of propionaldehyde in anhydrous diethyl ether dropwise from the addition funnel with vigorous stirring. After the addition is complete, stir the reaction mixture at room temperature for one hour.
- **Work-up:** Carefully pour the reaction mixture over a mixture of crushed ice and 10% hydrochloric acid to quench the reaction and dissolve the magnesium salts. Separate the ether layer and wash it with 5% sodium hydroxide solution, followed by water.
- **Purification:** Dry the ether layer over anhydrous magnesium sulfate, filter, and remove the diethyl ether by rotary evaporation. The crude **6-Methylheptan-3-ol** can then be purified by distillation.



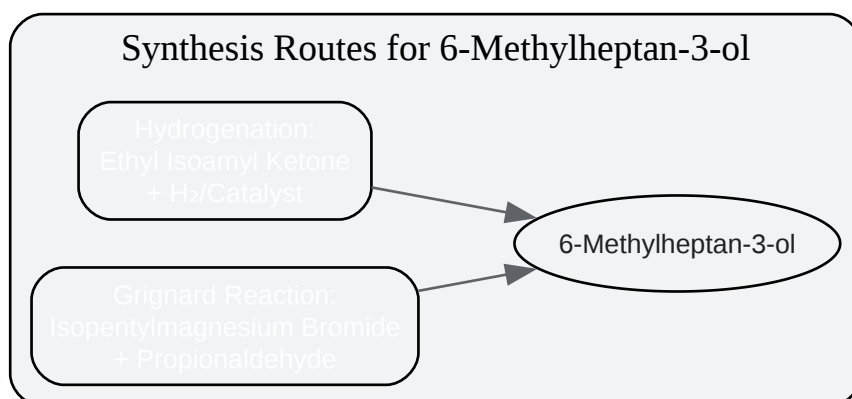
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Grignard Synthesis Workflow for **6-Methylheptan-3-ol**.

Hydrogenation of Ethyl Isoamyl Ketone

This industrial method involves the catalytic hydrogenation of ethyl isoamyl ketone to produce **6-Methylheptan-3-ol**.^[6]

General Procedure: Ethyl isoamyl ketone is subjected to hydrogenation in the presence of a suitable catalyst, such as a noble metal catalyst (e.g., palladium on carbon) or a nickel-based catalyst, under a hydrogen atmosphere. The reaction is typically carried out in a solvent at elevated temperature and pressure. After the reaction is complete, the catalyst is filtered off, and the product is purified by distillation.



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